

Personal protective equipment for handling Setafrastat

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Compound of Interest

Compound Name: Setafrastat

Cat. No.: B610795

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Essential Safety and Handling Guide for Setafrastat

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **Setafrastat** (also known as Sebetralstat or KVD900). The following procedures are designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting, minimizing exposure and risk. While **Setafrastat** is not classified as a hazardous substance, its toxicological properties have not been fully investigated, warranting careful handling.^[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Setafrastat**, based on standard laboratory safety protocols for non-hazardous but not fully characterized substances.

Protection Type	Specific PPE	Standard	Purpose
Eye Protection	Safety goggles with side-shields	ANSI Z87.1	To protect eyes from potential splashes or aerosolized particles. [1]
Hand Protection	Protective gloves (e.g., nitrile)	EN 374	To prevent direct skin contact with the compound. [1]
Body Protection	Impervious clothing (e.g., lab coat)	N/A	To protect skin and personal clothing from contamination. [1]
Respiratory Protection	Suitable respirator	N/A	Recommended when handling the compound as a powder or if aerosol formation is possible to avoid inhalation. [1]

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Setafrastat** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation risk.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)

Storage:

- Store in a tightly sealed container.

- Keep in a cool, dry, and well-ventilated place.
- A safety data sheet for a similar compound recommends storage at -20°C for one month.^[1]

Emergency Procedures: First Aid

In the event of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. ^[1]
Skin Contact	Remove contaminated clothing and rinse the affected skin thoroughly with large amounts of water. Call a physician if irritation develops. ^[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. ^[1]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention. ^[1]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is critical for laboratory safety and environmental protection.

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.

- Contain: Use an absorbent material (e.g., vermiculite, sand) to contain the spill.
- Collect: Carefully scoop the absorbed material into a sealed container for disposal.
- Clean: Decontaminate the spill area with an appropriate solvent (e.g., alcohol) and wash with soap and water.

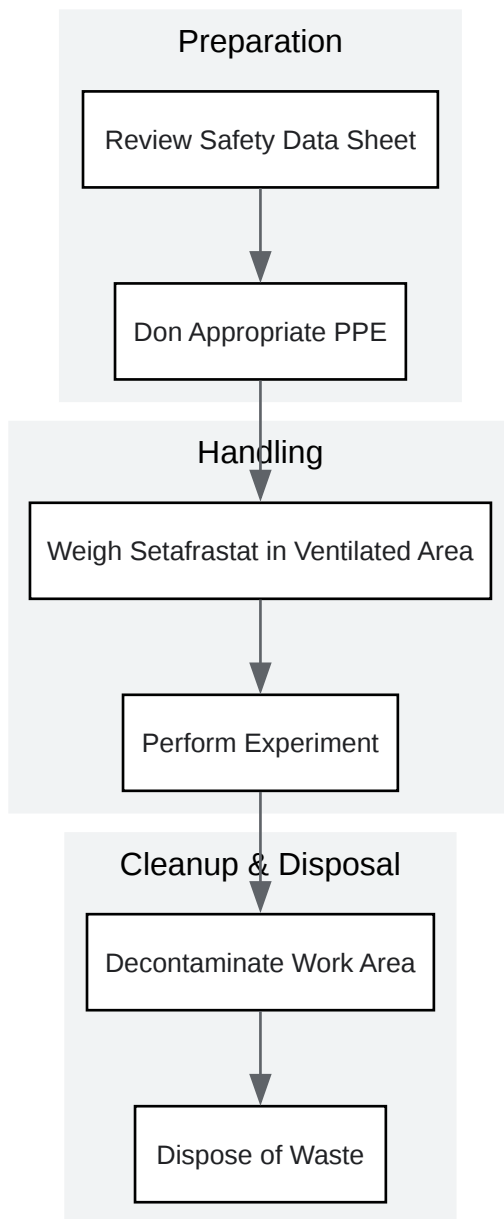
Disposal:

- Dispose of **Setafrastat** and any contaminated materials as hazardous waste.
- Follow all federal, state, and local regulations for chemical waste disposal.
- Do not allow the product to enter drains or water courses.^[1]

Visual Guides

The following diagrams illustrate the logical workflow for handling **Setafrastat**, from preparation to disposal, and the decision-making process for appropriate PPE selection.

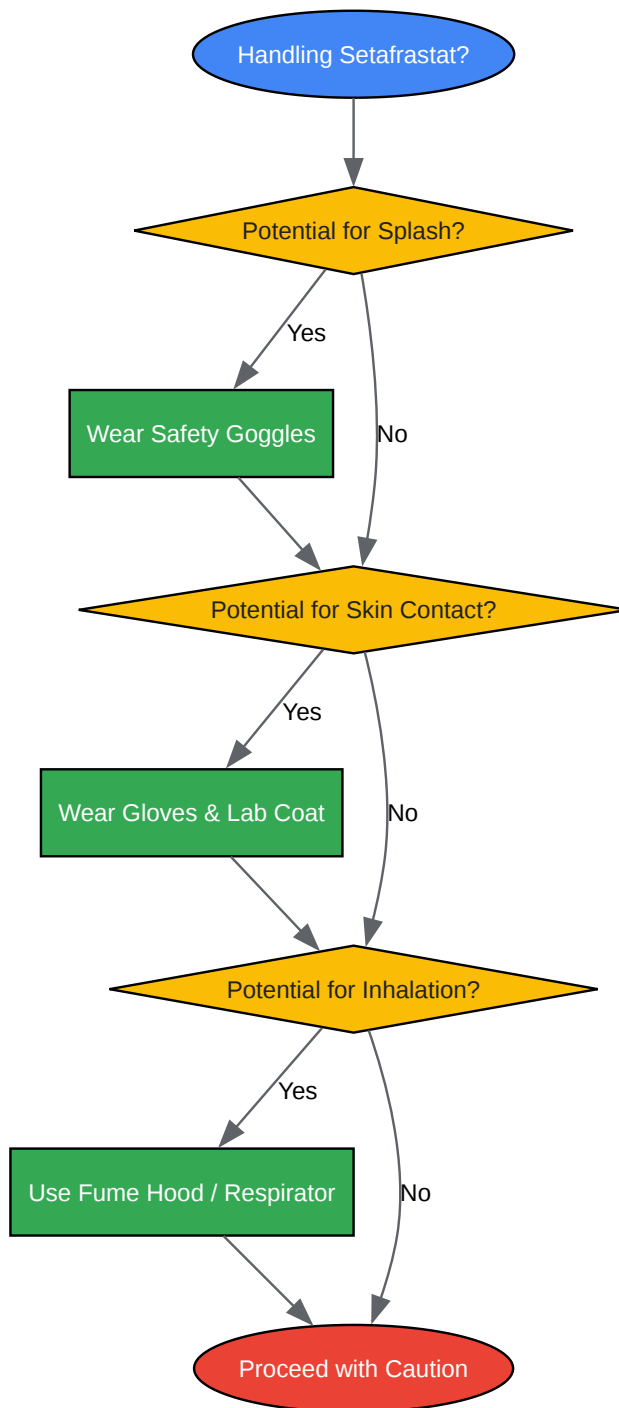
Setafrastat Handling Workflow



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Setafrastat Handling Workflow

PPE Selection for Setafrastat

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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